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Compound of Interest

Compound Name: 3-Isobutyrylbenzaldehyde

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Foreword: This document provides a comprehensive technical overview of the putative molecule 3-(2-methylpropanoyl)benzaldehyde. As this specific chemical structure is not extensively documented in current chemical literature, this guide synthesizes established principles of organic chemistry and data from analogous compounds to predict its properties, synthesis, and characterization. This approach is designed to provide researchers, scientists, and drug development professionals with a robust theoretical framework for engaging with this novel compound.

Introduction and Structural Elucidation

3-(2-Methylpropanoyl)benzaldehyde is an aromatic organic compound. Its name dictates a specific arrangement of functional groups on a benzene ring. The parent molecule is benzaldehyde, which consists of a benzene ring substituted with a formyl ($-\text{CHO}$) group. The prefix "3-(2-methylpropanoyl)" indicates a substituent at the third carbon atom (meta position) of the benzene ring. This substituent is an isobutyryl group, also known as a 2-methylpropanoyl group, which is a branched four-carbon acyl group with the structure $-\text{C}(=\text{O})\text{CH}(\text{CH}_3)_2$.

The resulting structure is a disubstituted benzene ring with an aldehyde and a ketone functional group, making it a molecule of significant interest for synthetic and medicinal chemistry due to

the reactivity of these functionalities.

Molecular Structure

The chemical structure of 3-(2-methylpropanoyl)benzaldehyde can be visualized as follows:

Caption: 2D Structure of 3-(2-methylpropanoyl)benzaldehyde.

Predicted Physicochemical and Spectroscopic Properties

The properties of 3-(2-methylpropanoyl)benzaldehyde are predicted based on its constituent functional groups and structural analogs found in chemical databases.

Physicochemical Properties

Property	Predicted Value	Basis for Prediction
Molecular Formula	C ₁₁ H ₁₂ O ₂	Based on structural drawing
Molecular Weight	176.21 g/mol	Calculated from the molecular formula
Appearance	Likely a colorless to pale yellow liquid or low-melting solid	Based on similar benzaldehyde derivatives like 3-benzoylbenzaldehyde[1] and benzaldehyde itself[2][3][4][5][6]
Boiling Point	Estimated > 250 °C	Higher than benzaldehyde (178.1 °C) due to increased molecular weight and polarity from the ketone group.
Solubility	Sparingly soluble in water; soluble in common organic solvents (e.g., ethanol, diethyl ether, acetone)	Aromatic aldehydes have limited water solubility[6]. The larger hydrocarbon structure would further decrease water solubility.
LogP (Octanol/Water Partition Coefficient)	Estimated between 2.0 and 3.0	Based on the hydrophobicity of the benzene ring and the isobutyryl group, balanced by the polarity of the carbonyls.

Predicted Spectroscopic Data

Spectroscopic analysis is crucial for the structural confirmation of a newly synthesized compound.

2.2.1. ¹H NMR Spectroscopy

The proton NMR spectrum is predicted to show distinct signals for the aromatic and aliphatic protons:

- Aromatic Protons (4H): These protons on the benzene ring will appear in the range of δ 7.5-8.5 ppm. Due to the meta-substitution, a complex splitting pattern (multiplets) is expected. The proton between the two deactivating carbonyl groups (at C2) would be the most downfield.
- Aldehyde Proton (1H): A characteristic singlet is expected to be highly deshielded, appearing around δ 9.9-10.1 ppm.
- Isobutyryl Protons (7H):
 - A septet (or multiplet) for the single proton on the tertiary carbon ($-\text{CH}(\text{CH}_3)_2$) is predicted around δ 3.0-3.5 ppm.
 - A doublet for the six equivalent methyl protons ($-\text{CH}(\text{CH}_3)_2$) is expected around δ 1.1-1.3 ppm.

2.2.2. ^{13}C NMR Spectroscopy

The carbon NMR spectrum would provide key information about the carbon skeleton:

- Carbonyl Carbons (2C): Two distinct signals in the highly downfield region:
 - Aldehyde carbonyl: $\sim$ 190-195 ppm.
 - Ketone carbonyl: $\sim$ 195-205 ppm.
- Aromatic Carbons (6C): Signals would appear in the range of $\sim$ 125-140 ppm. The carbons attached to the carbonyl groups (C1 and C3) would be the most downfield in this region.
- Isobutyryl Carbons (3C):
 - Tertiary carbon ($-\text{CH}$): $\sim$ 35-45 ppm.
 - Methyl carbons ($-\text{CH}_3$): $\sim$ 18-22 ppm.

2.2.3. Infrared (IR) Spectroscopy

The IR spectrum is expected to show strong absorption bands characteristic of the carbonyl groups:

- C=O Stretch (Aldehyde): A strong, sharp peak around 1700-1715 cm^{-1} . The position is typical for aromatic aldehydes[7].
- C=O Stretch (Ketone): Another strong, sharp peak around 1680-1700 cm^{-1} .
- C-H Stretch (Aldehyde): Two weak bands are expected around 2720 cm^{-1} and 2820 cm^{-1} .
- C-H Stretch (Aromatic): Peaks above 3000 cm^{-1} .
- C=C Stretch (Aromatic): Peaks in the 1450-1600 cm^{-1} region.

2.2.4. Mass Spectrometry (MS)

In an electron ionization (EI) mass spectrum, the following fragments are anticipated:

- Molecular Ion (M^+): A peak at $m/z = 176$, corresponding to the molecular weight of the compound.
- $[M-1]^+$: A peak at $m/z = 175$, due to the loss of the aldehydic hydrogen, a common fragmentation for aldehydes[8].
- $[M-29]^+$: A peak at $m/z = 147$, from the loss of the $-\text{CHO}$ group.
- $[M-71]^+$: A peak at $m/z = 105$, resulting from the loss of the isobutyryl group ($-\text{COCH}(\text{CH}_3)_2$).
- Base Peak: The most stable fragment would likely be the acylium ion at $m/z = 105$ or the phenyl cation at $m/z = 77$ [8].

Proposed Synthetic Pathway: Friedel-Crafts Acylation

A logical and well-established method for introducing an acyl group to an aromatic ring is the Friedel-Crafts acylation. A plausible synthetic route to 3-(2-methylpropanoyl)benzaldehyde would involve the acylation of a suitable benzaldehyde derivative.

Retrosynthetic Analysis and Strategy

Direct acylation of benzaldehyde is challenging because the aldehyde group is deactivating, directing incoming electrophiles to the meta position but making the reaction sluggish. A more viable approach involves protecting the aldehyde group, performing the acylation, and then deprotecting it.

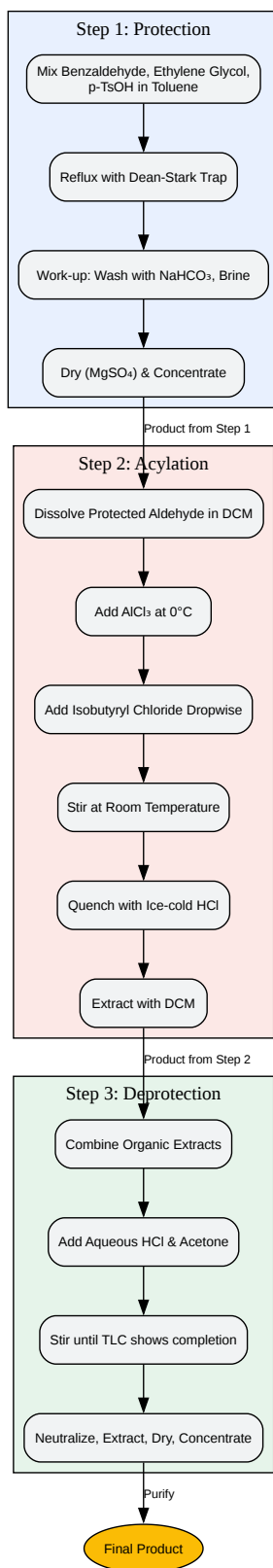
3-(2-methylpropanoyl)benzaldehyde

Deprotection

Protected Benzaldehyde Derivative

Acylation & Protection

Benzaldehyde



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Caption: Proposed workflow for the synthesis of the target molecule.

Step-by-step Procedure:

- **Protection:** In a round-bottom flask equipped with a Dean-Stark apparatus, combine benzaldehyde (1 eq.), ethylene glycol (1.2 eq.), and a catalytic amount of p-toluenesulfonic acid in toluene. Reflux the mixture until water ceases to collect in the trap. Cool the reaction, wash with saturated aqueous NaHCO_3 and brine, dry the organic layer over MgSO_4 , and concentrate under reduced pressure to obtain 2-phenyl-1,3-dioxolane.
- **Acylation:** Cool a suspension of anhydrous AlCl_3 (1.1 eq.) in dry DCM to 0°C . Add a solution of 2-phenyl-1,3-dioxolane (1 eq.) in DCM dropwise, followed by the dropwise addition of isobutyryl chloride (1.1 eq.). Allow the reaction to warm to room temperature and stir for 2-4 hours, monitoring by TLC. Carefully pour the reaction mixture into a beaker of ice and concentrated HCl. Extract the aqueous layer with DCM.
- **Deprotection & Purification:** Combine the organic extracts and add a mixture of acetone and 1M HCl. Stir at room temperature until TLC indicates complete conversion of the acetal to the aldehyde. Separate the layers, wash the organic layer with NaHCO_3 and brine, dry over MgSO_4 , and concentrate. Purify the crude product by column chromatography on silica gel (e.g., using a hexane/ethyl acetate gradient) to yield pure 3-(2-methylpropanoyl)benzaldehyde.

Protocol for Characterization

- **NMR Spectroscopy:** Dissolve ~10-20 mg of the purified product in 0.6 mL of deuterated chloroform (CDCl_3). Acquire ^1H NMR and ^{13}C NMR spectra.
- **IR Spectroscopy:** Place a drop of the neat liquid product (or a thin film from a solution) on a salt plate (NaCl or KBr) and acquire the spectrum using an FT-IR spectrometer.
- **Mass Spectrometry:** Dissolve a small sample in a suitable volatile solvent (e.g., methanol or acetonitrile) and analyze using a mass spectrometer with an EI or ESI source.

Potential Applications in Drug Discovery and Medicinal Chemistry

Aromatic aldehydes and ketones are versatile intermediates in the synthesis of pharmaceuticals. The presence of two distinct carbonyl groups in 3-(2-methylpropanoyl)benzaldehyde offers several opportunities for further chemical modification:

- **Scaffold for Heterocycle Synthesis:** The dicarbonyl functionality can be a precursor for synthesizing various heterocyclic structures, such as quinolines, pyrimidines, or benzodiazepines, which are common motifs in bioactive molecules.
- **Selective Functionalization:** The aldehyde is generally more reactive towards nucleophiles than the ketone, allowing for selective reactions. For instance, a Wittig reaction or reductive amination could be performed selectively at the aldehyde position.
- **Probing Structure-Activity Relationships (SAR):** The isobutyryl group provides a lipophilic handle that can be varied to probe interactions with biological targets.

Conclusion

While 3-(2-methylpropanoyl)benzaldehyde is not a commercially available or widely documented compound, its structure is chemically sound. This guide provides a comprehensive theoretical framework for its synthesis, characterization, and potential utility. The predictive analysis of its properties and spectra, grounded in the established chemistry of analogous compounds,^{[1][9][10]} offers a solid starting point for any researcher aiming to synthesize and study this novel molecule. The proposed protocols are designed to be robust and self-validating, adhering to standard practices in organic synthesis.

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